Application Notes and Protocols for ARQ 069 in Kato III Cells

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Compound of Interest

Compound Name:	*ARQ 069*
Cat. No.:	*B12422073*

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Introduction

ARQ 069 is an experimental, enantiomerically specific inhibitor of Fibroblast Growth Factor Receptors (FGFR), demonstrating a unique mechanism of action. It preferentially targets the unphosphorylated, inactive conformations of FGFR1 and FGFR2, inhibiting their autophosphorylation in a non-ATP competitive manner.[1] The Kato III cell line, derived from a human gastric carcinoma, is characterized by the amplification of the FGFR2 gene, leading to overexpression and constitutive activation of the FGFR2 signaling pathway. This makes Kato III cells a relevant in vitro model for studying FGFR2-driven cancers and for evaluating the efficacy of FGFR inhibitors like **ARQ 069**. These application notes provide detailed protocols for investigating the effects of **ARQ 069** on Kato III cells.

Quantitative Data Summary

The following tables summarize the key quantitative data regarding the activity of **ARQ 069** in Kato III cells.

Table 1: Inhibitory Activity of **ARQ 069** on FGFR Phosphorylation in Kato III Cells

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Compound	Target	Assay	IC50 Value	Reference
ARQ 069	Phospho-FGFR (predominantly FGFR2)	Western Blot	9.7 μM	[1][2][3]

Table 2: In Vitro Kinase Inhibitory Activity of **ARQ 069**

Target Kinase	Activity	IC50 Value
Unphosphorylated FGFR1	Inhibition of Pyk2 phosphorylation	0.84 μM
Unphosphorylated FGFR2	Inhibition of Pyk2 phosphorylation	1.23 μM
Phosphorylated FGFR1	Inhibition of Pyk2 phosphorylation	> 30 μM
Phosphorylated FGFR2	Inhibition of Pyk2 phosphorylation	24.8 μM
FGFR1 Autophosphorylation	Inhibition	2.8 μM
FGFR2 Autophosphorylation	Inhibition	1.9 μM

Signaling Pathway

ARQ 069 inhibits the autophosphorylation of FGFR2, which is the initial step in the activation of downstream signaling cascades. In FGFR2-amplified gastric cancer cells such as Kato III, this leads to the suppression of key pathways that promote cell proliferation and survival, including the RAS-MEK-ERK and PI3K-AKT pathways. The immediate downstream substrate of FGFR2, FRS2α, is a key adaptor protein that, upon phosphorylation, recruits other signaling molecules to initiate these cascades. Inhibition of FGFR2 by **ARQ 069** and its analogs has been shown to decrease the phosphorylation of FRS2α, AKT, and ERK.[4] Furthermore, in FGFR2-amplified gastric cancer cells, there can be transactivation of other receptor tyrosine kinases like EGFR, Her2, and Erbb3, which is also dependent on FGFR2 activity.[5][6]

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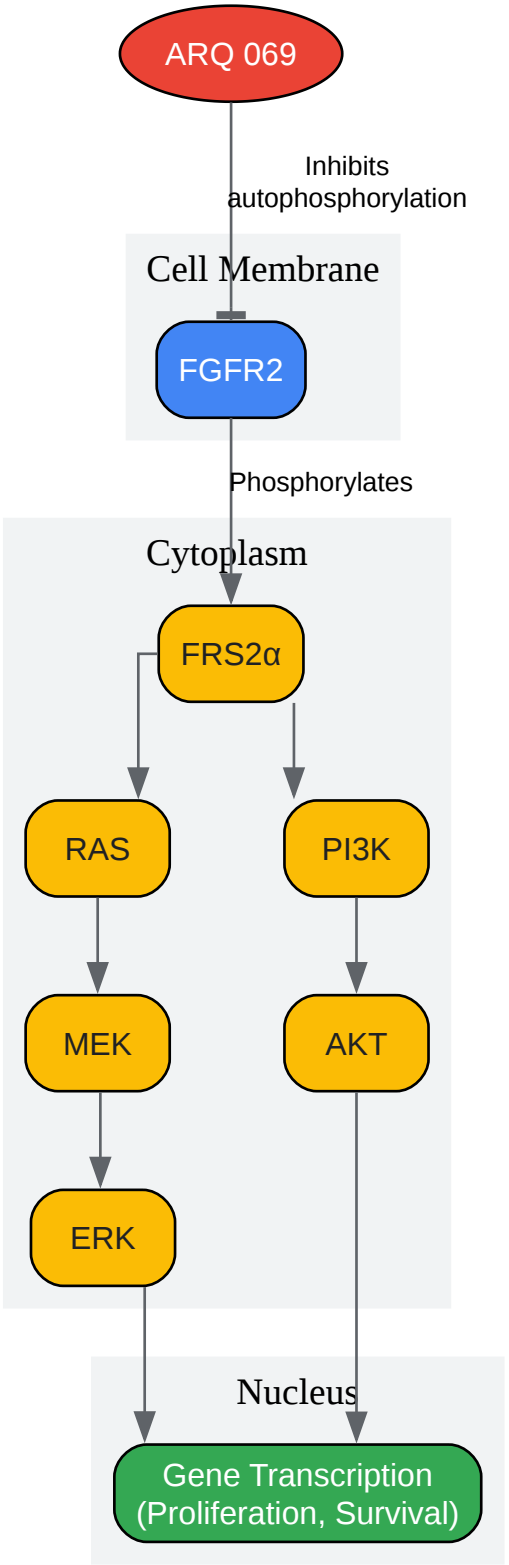

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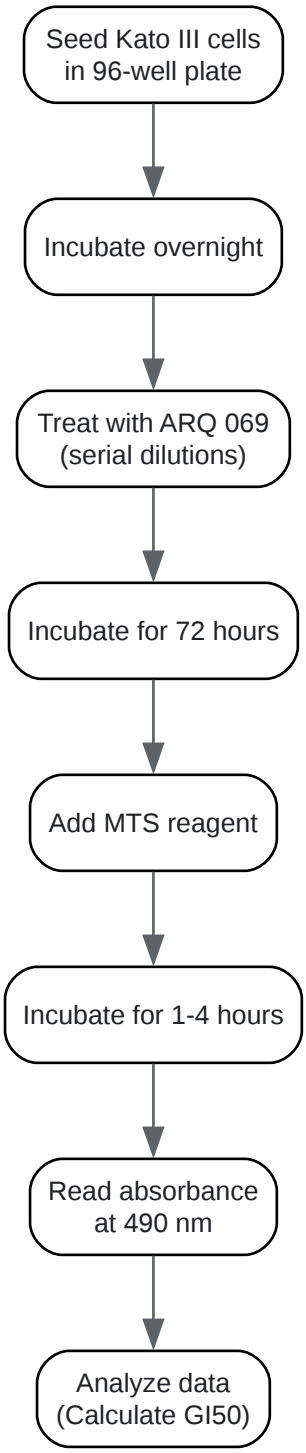

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